

Technical Guide: Safety & Hazard Characterization of Bromo-Substituted Furfuryl Anilines

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Compound of Interest

Compound Name: 3-bromo-N-(furan-2-ylmethyl)aniline

Cat. No.: B13274649

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Executive Summary

Bromo-substituted furfuryl anilines represent a specialized class of pharmacophores frequently utilized as intermediates in the synthesis of Hsp90 inhibitors, antimicrobial agents, and novel agrochemicals. Their chemical structure fuses a halogenated aromatic amine (bromoaniline) with a furan heterocycle via a methylene bridge.

This guide provides a "Meta-SDS" framework. Unlike commodity chemicals with static safety data, these research intermediates often lack specific toxicological studies. Therefore, safety protocols must be synthesized from the Structure-Activity Relationships (SAR) of their constituent moieties: the hematological toxicity of anilines (methemoglobinemia) and the physicochemical instability of furans (photo-oxidation).

Chemical Identity & Scaffold Analysis

To accurately assess risk, we must first define the chemical boundaries of this class. The hazards described herein apply to the following general scaffold:

- Core Structure:

–((furan-2-yl)methyl)bromoaniline

- Variations:

- Regioisomerism: 2-bromo, 3-bromo, or 4-bromo substitution on the aniline ring.

- Secondary vs. Tertiary: Typically secondary amines, though

–alkylated tertiary variants share similar toxicological profiles.

Property	Characteristic	Implication for Safety
Molecular Weight	~252.11 g/mol	Non-volatile solid or viscous oil; particulate inhalation risk.
Lipophilicity (LogP)	~3.0 - 3.5	High skin absorption potential; bioaccumulative.
Reactivity	Nucleophilic Nitrogen	Incompatible with strong oxidizers, acid chlorides.
Stability	Furan Ring	High Photosensitivity. Prone to polymerization/darkening.

Hazard Identification (GHS Framework)

Synthesized Classification based on 4-bromoaniline (CAS 106-40-1) and Furfurylamine (CAS 617-89-0).

3.1 Core GHS Classifications

Researchers must treat all isomers as possessing the most severe hazards of the parent compounds until proven otherwise.

Hazard Class	Category	Hazard Statement	Signal Word
Acute Toxicity (Oral)	Cat 3/4	H301/H302: Toxic/Harmful if swallowed.	DANGER
Acute Toxicity (Dermal)	Cat 3	H311: Toxic in contact with skin.[1][2][3]	DANGER
Skin/Eye Irritation	Cat 2/2A	H315/H319: Causes skin/serious eye irritation.[2][3][4]	WARNING
STOT - Repeated	Cat 2	H373: May cause damage to blood (Methemoglobinemia).	WARNING
Aquatic Toxicity	Cat 1/2	H411: Toxic to aquatic life with long-lasting effects.	-

3.2 The Critical Hazard: Methemoglobinemia

The defining toxicological risk of this class is Methemoglobinemia, driven by the aniline moiety. Upon absorption, the hepatic cytochrome P450 system metabolizes the aniline into an

-hydroxylamine species. This reactive metabolite oxidizes Hemoglobin (

) to Methemoglobin (

), which cannot transport oxygen, leading to chemical asphyxiation.

Symptoms: Cyanosis (blue lips/nail beds), headache, dizziness, chocolate-brown blood.



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Figure 1: Mechanism of Aniline-Induced Methemoglobinemia. The N-hydroxylation step is critical for toxicity.

Risk Assessment & Exposure Controls

4.1 Engineering Controls

- **Containment:** All weighing and transfer operations must be conducted within a Chemical Fume Hood or Glovebox.
- **Inert Atmosphere:** Due to the electron-rich nature of the furan and aniline rings, these compounds are prone to oxidative degradation. Store and handle under Nitrogen () or Argon () when possible.

4.2 Personal Protective Equipment (PPE)

- **Respiratory:** If fume hood containment is breached or for spill cleanup, use a full-face respirator with OV/AG (Organic Vapor/Acid Gas) cartridges.
- **Dermal:** Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).^[4]
 - Outer Layer: Laminate film (Silver Shield®) or thick Nitrile (8 mil) for prolonged handling. Standard latex is permeable to anilines.

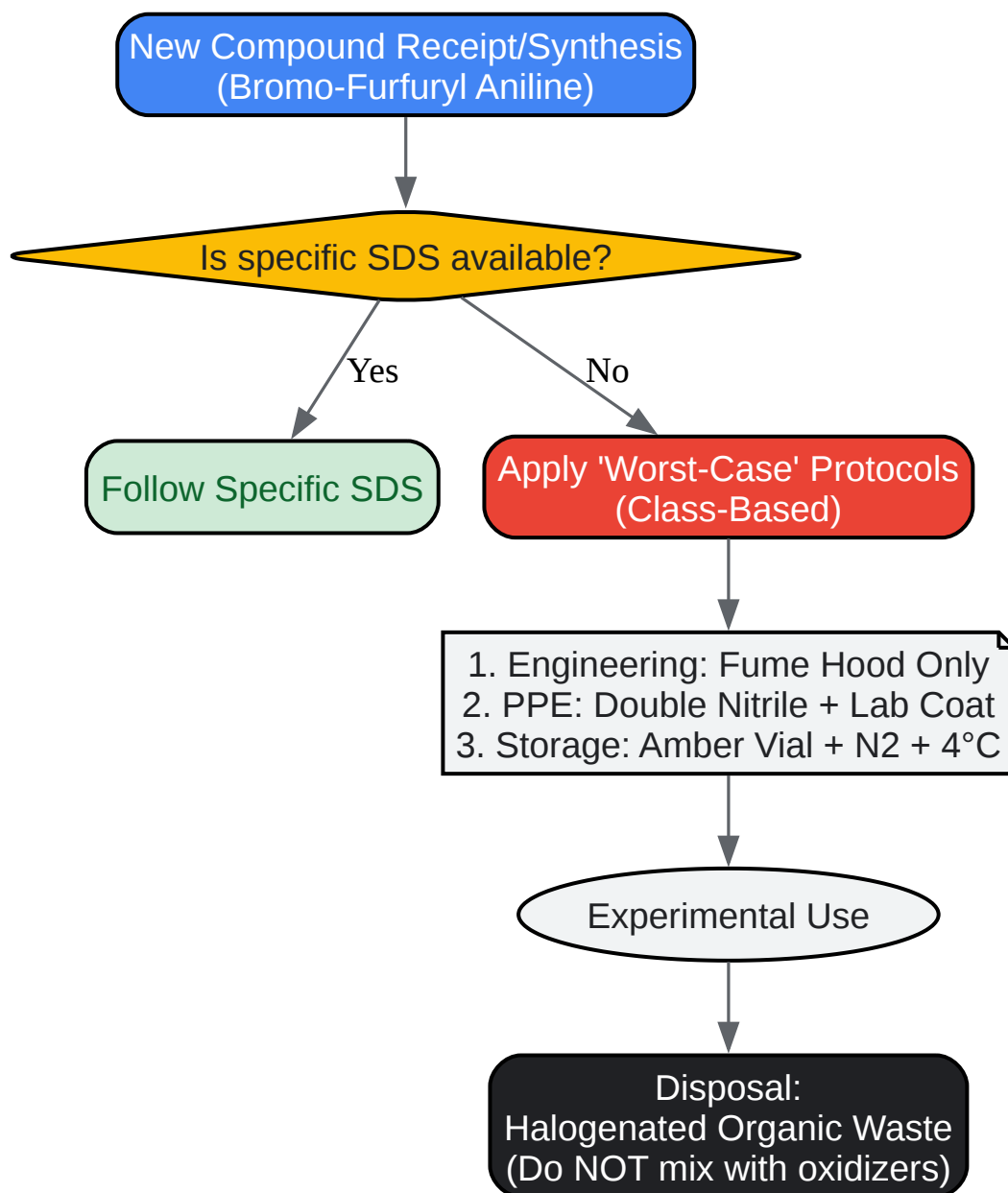
4.3 Storage & Stability Protocol

The furan ring renders these compounds photosensitive. Exposure to ambient light can catalyze ring-opening or polymerization, leading to black tar formation and potentially changing the toxicological profile.

- **Vessel:** Amber glass vials with Teflon-lined caps.
- **Condition:** Store at 2–8°C (refrigerated) under inert gas.
- **Labeling:** Must include "LIGHT SENSITIVE" and "TOXIC" pictograms.

Operational Workflow: Handling Unknown Isomers

When synthesizing or handling a novel bromo-substituted furfuryl aniline where specific toxicity data is absent, follow this decision logic to ensure safety.



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Figure 2: Risk Management Workflow for Novel Bromo-Furfuryl Anilines.

Emergency Response Protocols

6.1 First Aid

- Inhalation: Remove victim to fresh air immediately.[4] If breathing is labored, administer oxygen.[2] Alert medical personnel to potential methemoglobinemia.
- Skin Contact:
 - IMMEDIATE: Drench with water for 15 minutes.
 - Use polyethylene glycol (PEG 400) or soap; water alone may not efficiently remove lipophilic anilines.
 - Monitor for signs of cyanosis for 24 hours (delayed onset is common).
- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.[2][3][4][5][6]

6.2 Firefighting Measures

- Hazardous Combustion Products:
 - Hydrogen Bromide (HBr): Corrosive, acidic gas.[6]
 - Nitrogen Oxides (NOx): Toxic pulmonary irritants.
- Extinguishing Media: Alcohol-resistant foam, dry chemical, or
. Do not use high-volume water jets (spreads contamination).

Disposal Considerations

- Classification: Halogenated Solvent/Organic Waste.
- Segregation: Isolate from oxidative waste streams (e.g., nitric acid waste, peroxides) to prevent exothermic reactions.
- Environmental: These compounds are toxic to aquatic life.[6][7] Zero discharge to sink or sewer is permitted.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 7807, 4-Bromoaniline. Retrieved from [\[Link\]](#)^[8]
- International Labour Organization (2021). ICSC 1226 - 4-BROMOANILINE.^[6] International Chemical Safety Cards.^[8] Retrieved from [\[Link\]](#)
- Centers for Disease Control and Prevention (NIOSH) (2019). Furfuryl alcohol - IDLH. National Institute for Occupational Safety and Health.^[9] Retrieved from [\[Link\]](#)

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Sources

- 1. 3-Bromoaniline | C₆H₆BrN | CID 11562 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. chemicalbook.com [\[chemicalbook.com\]](https://chemicalbook.com)
- 3. technopharmchem.com [\[technopharmchem.com\]](https://technopharmchem.com)
- 4. tcichemicals.com [\[tcichemicals.com\]](https://tcichemicals.com)
- 5. cdhfinechemical.com [\[cdhfinechemical.com\]](https://cdhfinechemical.com)
- 6. ICSC 1226 - 4-BROMOANILINE [\[chemicalsafety.ilo.org\]](https://chemicalsafety.ilo.org)
- 7. beta.lakeland.edu [\[beta.lakeland.edu\]](https://beta.lakeland.edu)
- 8. 4-Bromoaniline | BrC₆H₄NH₂ | CID 7807 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 9. Furfuryl alcohol - IDLH | NIOSH | CDC [\[cdc.gov\]](https://cdc.gov)
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